

# An In-depth Technical Guide to 4-Bromo-2,6-dimethylanisole

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## Compound of Interest

Compound Name: 4-Bromo-2,6-dimethylanisole

Cat. No.: B076157

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, spectral, and synthetic aspects of **4-Bromo-2,6-dimethylanisole** (CAS No. 14804-38-7), a halogenated aromatic compound with potential applications as an intermediate in organic synthesis.

## Core Physical and Chemical Properties

**4-Bromo-2,6-dimethylanisole** is a substituted anisole characterized by a bromine atom at the para position and two methyl groups ortho to the methoxy group. Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>11</sub> BrO	[1][2][3]
Molecular Weight	215.09 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid	[4][5]
Boiling Point	117-120 °C at 13 mmHg	
Density	1.347 g/mL at 25 °C	
Refractive Index (n <sub>20/D</sub> )	1.5450	
Flash Point	>110 °C (>230 °F) - closed cup	
InChI Key	MMARFGDTMJBIK- UHFFFAOYSA-N	
SMILES	COc1c(C)cc(Br)cc1C	

## Spectral Data

Detailed spectral data is crucial for the identification and characterization of **4-Bromo-2,6-dimethylanisole**.

### <sup>1</sup>H-NMR Spectroscopy

The <sup>1</sup>H-NMR spectrum of **4-Bromo-2,6-dimethylanisole** is characterized by three distinct singlets, corresponding to the aromatic protons, the methoxy protons, and the methyl protons.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.13	s	2H	Ar-H
3.70	s	3H	-OCH <sub>3</sub>
2.25	s	6H	Ar-CH <sub>3</sub>

Note: Spectrum obtained in CDCl<sub>3</sub>. Data sourced from reference[6].

## Experimental Protocols

A viable method for the synthesis of **4-Bromo-2,6-dimethylanisole** is the electrophilic bromination of 2,6-dimethylanisole. The use of N-Bromosuccinimide (NBS) in acetonitrile provides a mild and regiospecific approach to achieving the desired product.<sup>[6]</sup>

### Synthesis of 4-Bromo-2,6-dimethylanisole from 2,6-Dimethylanisole

This protocol outlines a general procedure for the nuclear bromination of 2,6-dimethylanisole using NBS in acetonitrile.

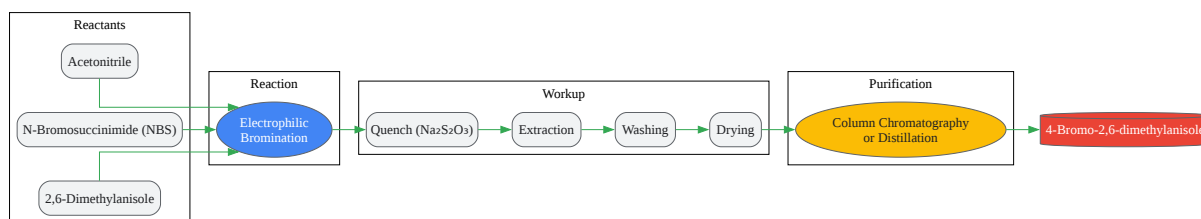
Materials:

- 2,6-Dimethylanisole
- N-Bromosuccinimide (NBS)
- Acetonitrile ( $\text{CH}_3\text{CN}$ )
- Sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) solution (e.g., 10% aqueous)
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ ) or other suitable extraction solvent
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

## Procedure:

- In a round-bottom flask, dissolve 2,6-dimethylanisole (1 equivalent) in acetonitrile.
- To the stirred solution, add N-Bromosuccinimide (1.0-1.1 equivalents) portion-wise at room temperature.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Upon completion, quench the reaction by adding an aqueous solution of sodium thiosulfate to consume any unreacted bromine.
- Remove the acetonitrile under reduced pressure using a rotary evaporator.
- To the residue, add water and extract the product with dichloromethane (3x).
- Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude **4-Bromo-2,6-dimethylanisole** by column chromatography on silica gel or by distillation under reduced pressure.

## Logical Workflow for Synthesis:



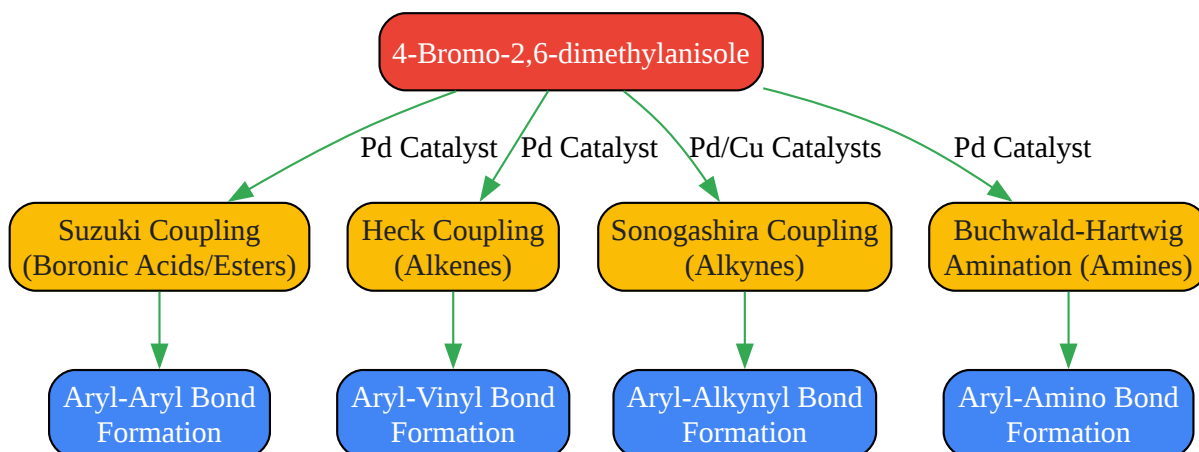
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Caption: Synthetic workflow for **4-Bromo-2,6-dimethylanisole**.

## Potential Applications in Drug Development and Research

While specific biological activities for **4-Bromo-2,6-dimethylanisole** are not widely documented, its structure as a polysubstituted aromatic compound makes it a valuable intermediate in medicinal chemistry. Halogenated aromatic rings are common motifs in pharmaceutical compounds, and the bromine atom can be readily functionalized through various cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira) to build more complex molecular architectures. This allows for the exploration of structure-activity relationships in drug discovery programs.

Potential Functionalization Pathways:



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Caption: Potential cross-coupling reactions of **4-Bromo-2,6-dimethylanisole**.

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## References

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